

3-Amino-4-(trifluoromethyl)benzonitrile

molecular weight and formula

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Compound of Interest

| | |
|----------------|---|
| Compound Name: | 3-Amino-4-(trifluoromethyl)benzonitrile |
| Cat. No.: | B567891 |

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Technical Guide: 3-Amino-4-(trifluoromethyl)benzonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties and a cited experimental protocol for **3-Amino-4-(trifluoromethyl)benzonitrile**, a key intermediate in various synthetic applications.

Core Physicochemical Data

The fundamental molecular properties of **3-Amino-4-(trifluoromethyl)benzonitrile** are summarized below. These values are consistent across its isomers, such as 4-Amino-3-(trifluoromethyl)benzonitrile and 4-Amino-2-(trifluoromethyl)benzonitrile.[1][2]

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₈ H ₅ F ₃ N ₂ |
| Molecular Weight | 186.14 g/mol |
| Monoisotopic Mass | 186.043221 Da |

Note: Mass spectrometry analysis has shown $m/z = 187.1$ $[M + H]^+$, confirming the molecular weight.^[3]

Experimental Protocol: Synthesis

A documented method for the preparation of **3-Amino-4-(trifluoromethyl)benzonitrile** involves the deprotection of a precursor molecule.^[3]

Objective: To synthesize **3-Amino-4-(trifluoromethyl)benzonitrile** from 3-(4-methoxybenzylamino)-4-(trifluoromethyl)benzonitrile.

Materials:

- 3-(4-methoxybenzylamino)-4-(trifluoromethyl)benzonitrile (500 mg, 1.63 mmol)
- Triethylsilane (0.2 mL)
- Dichloroethane (2 mL)
- Trifluoroacetic acid (TFA, 1 mL)

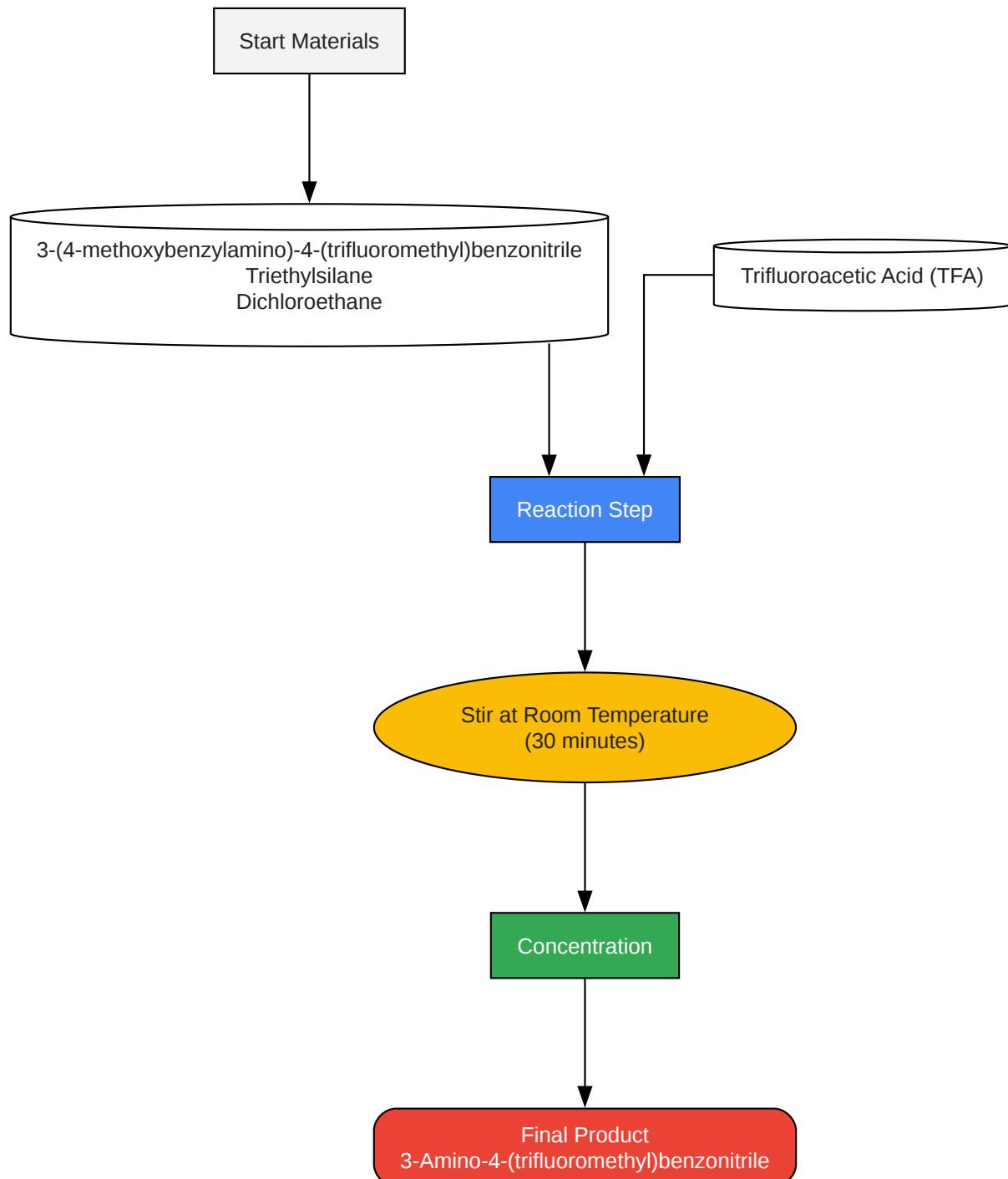
Procedure:

- Dissolve 3-(4-methoxybenzylamino)-4-(trifluoromethyl)benzonitrile and triethylsilane in dichloroethane.
- Add trifluoroacetic acid to the solution.
- Stir the reaction mixture for 30 minutes at room temperature.
- Upon completion of the reaction, concentrate the mixture to yield the product.

Results: This protocol yields **3-Amino-4-(trifluoromethyl)benzonitrile** as an orange solid with a reported yield of 93% (284 mg).^[3] The product can be further analyzed by High-Performance Liquid Chromatography (HPLC) and Mass Spectrometry (MS).^[3]

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **3-Amino-4-(trifluoromethyl)benzonitrile** as described in the experimental protocol.



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Caption: Synthesis workflow for **3-Amino-4-(trifluoromethyl)benzonitrile**.

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